Application Note: Experimental Protocols for 4-Fluoro-3-methylphenethyl Alcohol

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Compound of Interest	
Compound Name:	*4-Fluoro-3-methylphenethyl alcohol*
CAS No.:	*840522-24-9*
Cat. No.:	*B1620938*

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Executive Summary & Compound Profile

4-Fluoro-3-methylphenethyl alcohol (2-(4-Fluoro-3-methylphenyl)ethan-1-ol) is a high-value fluorinated building block used extensively in the synthesis of bioactive scaffolds. Its structural utility lies in the fluorine-methyl substitution pattern, which modulates metabolic stability by blocking the typically labile para-position while introducing steric bulk at the meta-position. This specific substitution is critical in optimizing the pharmacokinetic (PK) profiles of kinase inhibitors and GPCR ligands.

This guide provides validated protocols for the handling, synthesis, and functionalization of this compound, moving beyond standard textbook procedures to address the specific reactivity modulated by the electron-withdrawing fluorine and electron-donating methyl group.

Chemical Identity

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Property	Specification
IUPAC Name	2-(4-Fluoro-3-methylphenyl)ethan-1-ol
Structure	Ar-CH_2-CH_2-OH (Ar = 4-F, 3-Me-Ph)
Molecular Formula	$C_9H_{11}FO$
Molecular Weight	154.18 g/mol
Physical State	Colorless to pale yellow liquid (or low-melting solid)
Solubility	Soluble in DCM, DMSO, MeOH, EtOAc; Insoluble in water
Key Reactivity	Primary alcohol oxidation, nucleophilic substitution (via activation), Friedel-Crafts cyclization

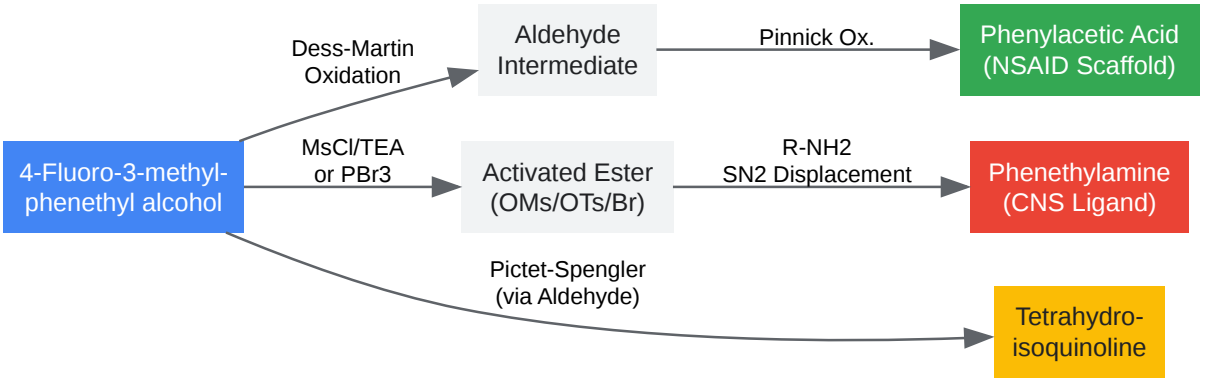
Synthetic Utility & Strategic Workflow

The primary value of **4-Fluoro-3-methylphenethyl alcohol** is its role as a "divergent intermediate." It serves as a precursor to three distinct pharmacophore classes:

- Fluorinated Phenylacetic Acids: Via oxidation (NSAID analogs).
- Phenethylamines: Via activation and displacement (CNS active agents).
- Isoquinolines: Via Pictet-Spengler cyclization.

Visualization: Divergent Synthesis Workflow

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Caption: Divergent synthetic pathways transforming the alcohol into key medicinal scaffolds.

Detailed Experimental Protocols

Protocol A: Controlled Oxidation to the Aldehyde

Objective: Synthesize 2-(4-Fluoro-3-methylphenyl)acetaldehyde without over-oxidation to the acid. Context: The fluorine atom withdraws electron density, making the benzylic protons slightly more acidic, but the methyl group counteracts this. Standard Jones oxidation is too harsh. We utilize Dess-Martin Periodinane (DMP) for mild, chemoselective oxidation.

Materials:

- Substrate: **4-Fluoro-3-methylphenethyl alcohol** (1.0 eq)
- Reagent: Dess-Martin Periodinane (1.2 eq)
- Solvent: Anhydrous Dichloromethane (DCM)
- Quench: Sat. $NaHCO_3$ / Sat. $Na_2S_2O_3$ (1:1)

Procedure:

- Setup: Flame-dry a round-bottom flask under Argon. Dissolve the alcohol in DCM (0.1 M concentration).

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- Addition: Cool to 0°C. Add DMP (1.2 eq) in a single portion. The reaction is initially heterogeneous but clears as the intermediate forms.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 2 hours. Monitor by TLC (Hexane:EtOAc 4:1). The aldehyde typically runs higher (Rf ~0.6) than the alcohol (Rf ~0.3).
- Workup (Critical): The byproduct (iodinane) must be removed. Pour the mixture into a rapidly stirring 1:1 mixture of Sat. $NaHCO_3$ and Sat. $Na_2S_2O_3$. Stir vigorously for 15 minutes until the organic layer is clear.
- Isolation: Extract with DCM (3x), dry over $MgSO_4$, and concentrate.
- Storage: The aldehyde is prone to polymerization. Use immediately or store at -20°C under Argon.

Protocol B: Activation and Nucleophilic Displacement (Mesylation)

Objective: Convert the hydroxyl group into a good leaving group (Mesylate) for subsequent amine coupling. Context: Direct alkylation of amines with alcohols is inefficient. The mesylate is preferred over the bromide for this substrate to avoid benzylic radical side reactions during halogenation.

Materials:

- Substrate: **4-Fluoro-3-methylphenethyl alcohol** (1.0 eq)
- Reagent: Methanesulfonyl chloride (MsCl) (1.5 eq)
- Base: Triethylamine (TEA) (2.0 eq)
- Solvent: Anhydrous DCM[1]

Procedure:

- Setup: Dissolve alcohol and TEA in DCM (0.2 M) under N_2 atmosphere. Cool to 0°C.

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- Addition: Add MsCl dropwise via syringe over 10 minutes. The reaction is exothermic; maintain T < 5°C.
- Completion: Stir at 0°C for 30 mins, then RT for 1 hour.
- Quench: Add ice-cold water.
- Purification: Wash organic layer with 1M HCl (to remove TEA), then Sat. $NaHCO_3$, then Brine.[1] Dry (Na_2SO_4) and concentrate.[1][2]
  - Note: The mesylate is generally stable enough for flash chromatography (Silica, Hex/EtOAc) but is often used crude to prevent hydrolysis.
- Displacement (Example): Dissolve crude mesylate in Acetonitrile, add excess amine (3.0 eq) and K_2CO_3, and reflux for 12 hours to yield the secondary/tertiary amine.

Analytical Characterization & Validation

To ensure protocol integrity, the following analytical markers should be verified.

19F NMR Tracking (The "Fluorine Tag")

The fluorine atom provides a silent background handle for monitoring reaction progress without interference from hydrocarbon solvents.

Compound State	19F NMR Shift (approx. vs $CFCl_3$)	Multiplicity
Starting Alcohol	-118.5 ppm	Multiplet (decoupled: Singlet)
Aldehyde	-116.2 ppm	Shift downfield due to carbonyl proximity
Carboxylic Acid	-115.8 ppm	Distinct shift from aldehyde

Note: The 3-Methyl group exerts a steric effect that may slightly broaden the fluorine signal due to restricted rotation in viscous solvents.

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HPLC Method (Reverse Phase)

- Column: C18 (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5 µm).
- Mobile Phase: A: Water + 0.1% Formic Acid; B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 min.
- Detection: UV 254 nm (Aromatic) and 210 nm.
- Expectation: The alcohol elutes earlier than the mesylate or the aldehyde due to hydrogen bonding with the aqueous phase.

Safety & Handling (SDS Summary)

Hazard Classification:

- Skin/Eye Irritant: Like most phenethyl alcohols, it acts as a mild irritant.
- Toxicity: Fluorinated aromatics can have specific metabolic toxicity. Handle with gloves and in a fume hood.
- Flammability: Combustible liquid.[3] Keep away from open flames.

Specific Precaution: Avoid mixing strong oxidizers (e.g., $KMnO_4$) directly with the neat alcohol without solvent control, as the exotherm can be rapid.

References

- Dess, D. B.; Martin, J. C. "Readily accessible 12-I-5 oxidant for the conversion of primary and secondary alcohols to aldehydes and ketones." J. Org. Chem.1983, 48, 4155–4156. Link
- Purser, S.; Moore, P. R.; Swallow, S.; Gouverneur, V. "Fluorine in medicinal chemistry." Chem. Soc. Rev.2008, 37, 320-330. Link
- Vogel, A. I.Vogel's Textbook of Practical Organic Chemistry, 5th Ed.; Longman: London, 1989.

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- National Center for Biotechnology Information. "PubChem Compound Summary for 4-Fluoro-3-methylphenol (Structural Analog Data)." PubChem, 2025.[4] Link
- Organic Syntheses. "Oxidation of Alcohols: General Procedures." Org.[5] Synth. Coll. Vol. 10, p.696. Link

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Sources

- 1. organic-synthesis.com [organic-synthesis.com]
- 2. benchchem.com [benchchem.com]
- 3. digitalassets.avantorsciences.com [digitalassets.avantorsciences.com]
- 4. 4-Fluoro-3-methylphenol | C7H7FO | CID 2737394 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Organic Syntheses Procedure [orgsyn.org]
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